

# 3,5-Diphenylisoxazole CAS registry number and identifiers

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## Compound of Interest

Compound Name: 3,5-Diphenylisoxazole

Cat. No.: B109209

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## In-Depth Technical Guide: 3,5-Diphenylisoxazole

This technical guide provides a comprehensive overview of **3,5-diphenylisoxazole**, a heterocyclic organic compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical identifiers, physicochemical properties, and key experimental data.

### Core Compound Identifiers

For unambiguous identification and referencing in research and regulatory documentation, a standardized set of identifiers is crucial. The following table summarizes the key registry numbers and notation systems for **3,5-diphenylisoxazole**.

Identifier Type	Value
CAS Registry Number	2039-49-8[1][2][3]
PubChem Compound ID (CID)	137292[4][5]
IUPAC Name	3,5-diphenyl-1,2-oxazole[1]
InChI	InChI=1S/C15H11NO/c1-3-7-12(8-4-1)14-11-15(17-16-14)13-9-5-2-6-10-13/h1-11H[1][6]
InChIKey	HECRDSFKLUVCAU-UHFFFAOYSA-N[1][6]
Canonical SMILES	<chem>C1=CC=C(C=C1)C2=CC(=NO2)C3=CC=CC=C3</chem> [3][6]
Molecular Formula	C15H11NO[1][3]
Other Names	3,5-Diphenyl-1,2-oxazole, 3,5-Diphenylisoxazole[1]

## Physicochemical Properties

The physicochemical properties of **3,5-diphenylisoxazole** are essential for its handling, formulation, and application in experimental settings. The data presented below has been aggregated from various chemical databases.

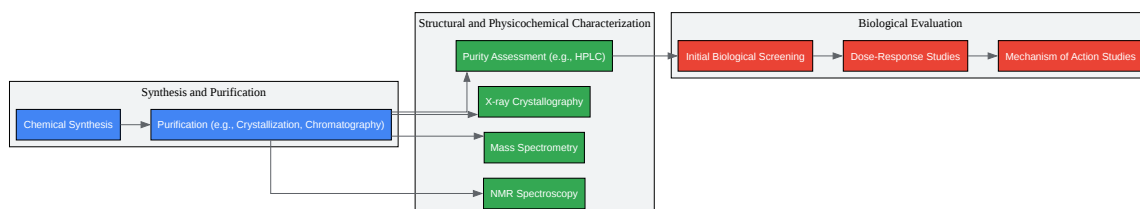
Property	Value
Molecular Weight	221.25 g/mol [1]
Exact Mass	221.084063974 Da[3]
Melting Point	140 °C[3]
Boiling Point	396.6 °C at 760 mmHg[3]
Density	1.128 g/cm <sup>3</sup> [3]
XLogP3	3.7[3][6]
Hydrogen Bond Donor Count	0[3]
Hydrogen Bond Acceptor Count	2[3]
Rotatable Bond Count	2[3]

## Experimental Data and Protocols

Further investigation into the scientific literature is required to provide detailed experimental protocols for the synthesis, characterization, and biological evaluation of **3,5-diphenylisoxazole**. This section will be populated as more data becomes available.

## Signaling Pathways and logical relationships

To visualize the interactions and experimental processes related to **3,5-diphenylisoxazole**, diagrams will be generated based on available data. Below is a conceptual workflow for the initial characterization of a novel compound like **3,5-diphenylisoxazole**.



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Caption: A generalized workflow for the synthesis, characterization, and initial biological evaluation of a chemical compound.

Further diagrams illustrating specific signaling pathways will be provided as more information on the biological activity of **3,5-diphenylisoxazole** is curated.

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## References

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